

# Techniques for Measuring WWP1 Ubiquitin Ligase Activity: Application Notes and Protocols

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## Compound of Interest

Compound Name: NSC-217913

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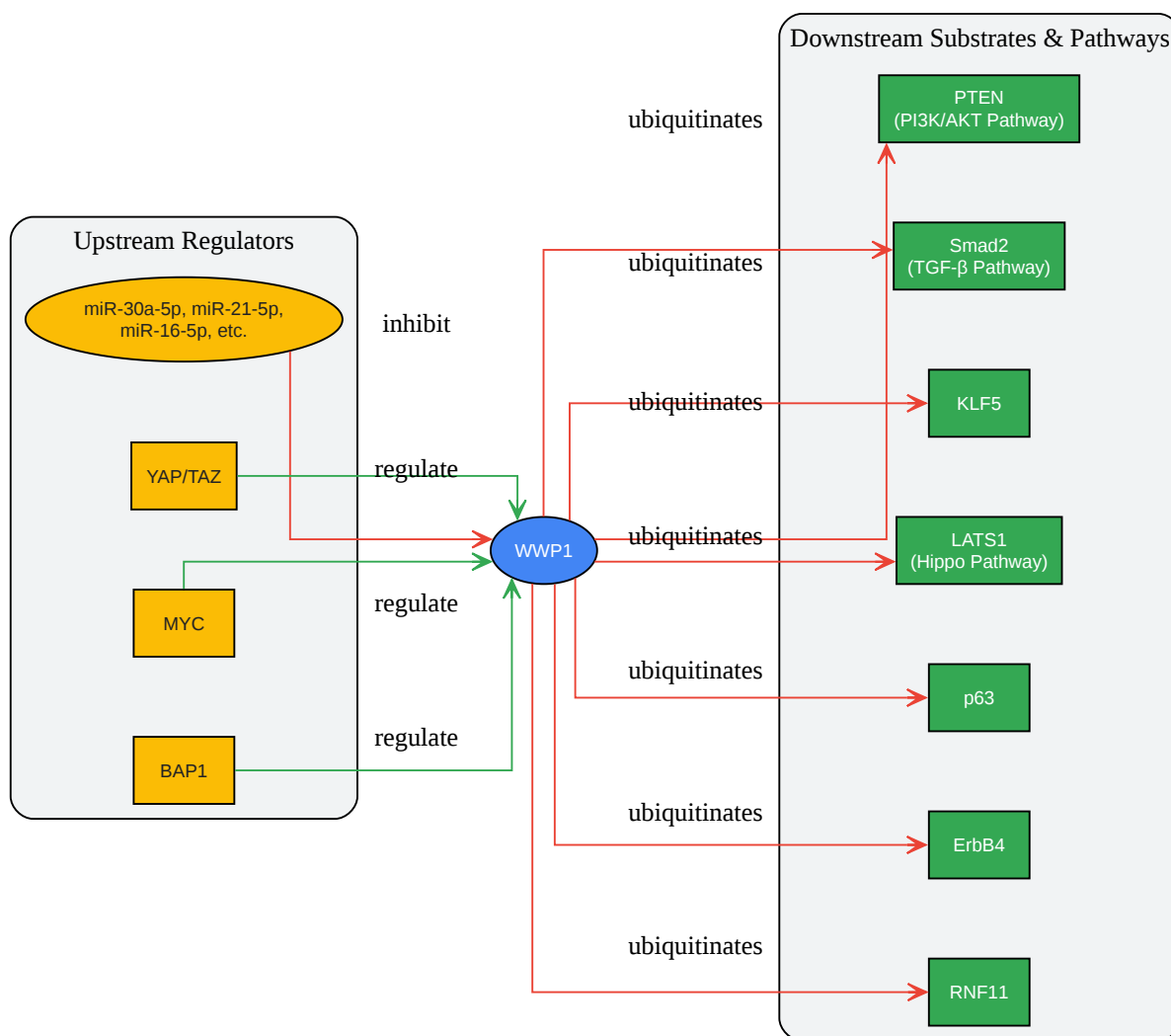
This document provides detailed application notes and protocols for the measurement of the E3 ubiquitin ligase activity of WW domain-containing E3 ubiquitin-protein ligase 1 (WWP1). WWP1 is a HECT-type E3 ligase implicated in various signaling pathways and diseases, including cancer, making it a critical target for therapeutic development.<sup>[1][2]</sup> The following sections offer a comprehensive guide to performing in vitro and high-throughput assays to characterize WWP1 activity and to screen for potential inhibitors.

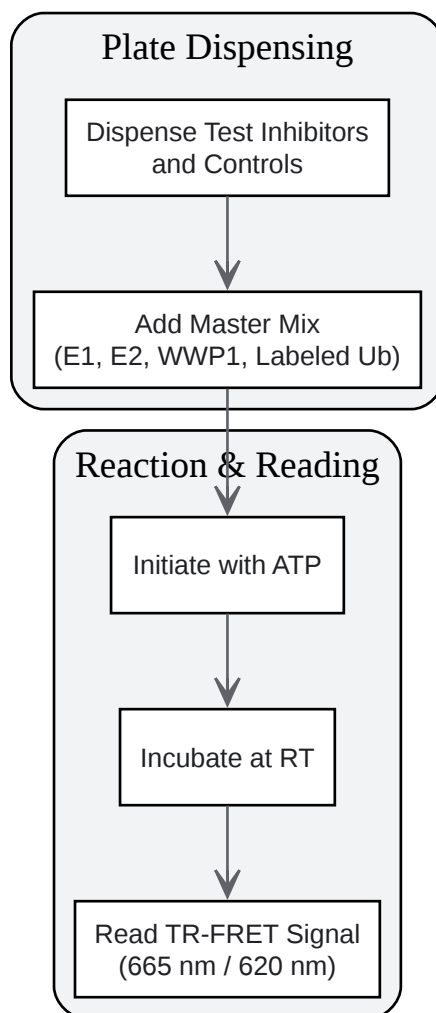
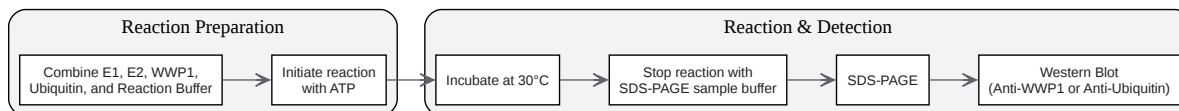
## Introduction to WWP1 and its Measurement

WWP1 plays a crucial role in cellular regulation by catalyzing the attachment of ubiquitin to substrate proteins, thereby influencing their stability, localization, and function.<sup>[1][3]</sup> Dysregulation of WWP1 activity is associated with numerous pathologies, driving the need for robust and reliable methods to measure its enzymatic function.<sup>[2][4]</sup> The assays described herein are designed to enable detailed biochemical characterization of WWP1 and to facilitate the discovery of novel modulators.

## Key Signaling Pathways Involving WWP1

WWP1 is a key regulator in several critical signaling pathways. Understanding these pathways is essential for contextualizing the functional consequences of modulating WWP1 activity.





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## References

- [1. WWP1 E3 ligase at the crossroads of health and disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Frontiers | Portrait of WWP1: the current state in human cancer \[frontiersin.org\]](#)
- [3. Frontiers | WW Domain-Containing E3 Ubiquitin Protein Ligase 1: A Self-Disciplined Oncoprotein \[frontiersin.org\]](#)
- [4. The emerging role of WWP1 in cancer development and progression - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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